

Personal protective equipment for handling 3-Cyanophenol

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for 3- Cyanophenol

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Cyanophenol** (also known as 3-hydroxybenzonitrile). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Summary and Identification

3-Cyanophenol is a solid that is harmful if swallowed, in contact with skin, or if inhaled.[1] It causes serious eye and skin irritation and may cause respiratory irritation.[2][3][4] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment.

Table 1: Physical and Chemical Properties of 3-Cyanophenol



Property	Value	Source
Molecular Formula	C7H5NO	[4][5]
Molecular Weight	119.12 g/mol	[4][5][6]
Appearance	Light brown to beige solid/powder	[2][7]
Melting Point	75 - 82 °C / 167 - 180 °F	[1][2][6][8]
Solubility	Slightly soluble in water	[5][8]

Table 2: GHS Hazard and Precautionary Statements



Classification	Code	Statement
Hazard Class	Acute Tox. 4	Harmful if swallowed, in contact with skin, or if inhaled. [1][2][3]
Skin Irrit. 2	Causes skin irritation.[2][3][4]	
Eye Irrit. 2	Causes serious eye irritation. [2][3][4]	
STOT SE 3	May cause respiratory irritation.[2][3][4]	_
Precautionary	P261	Avoid breathing dust.[1][9]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][2][9]	-
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][7][9]	

Personal Protective Equipment (PPE)

A thorough hazard assessment is required before beginning any work.[10] The following PPE is the minimum requirement for handling **3-Cyanophenol**.

Table 3: Recommended Personal Protective Equipment



Area	Protection	Standard/Specification
Eye/Face	Chemical safety goggles or a face shield used in combination with goggles.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2][5][10][11]
Skin/Body	Laboratory coat. Wear appropriate protective clothing to prevent skin exposure.[2] [11]	Ensure full coverage of arms.
Hands	Chemical-resistant gloves (e.g., nitrile rubber).	Inspect gloves before use. Remove gloves with care to avoid skin contamination.[7] [10]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[2] [11]	A dust mask (type N95 or equivalent) is recommended for handling the powder.[9]

Operational Plan: Step-by-Step Handling Protocol

Always handle **3-Cyanophenol** inside a certified chemical fume hood to minimize inhalation exposure.[2] Ensure that an eyewash station and safety shower are readily accessible.[2][5]

Step 1: Preparation

- Confirm the chemical fume hood is functioning correctly.
- Don all required PPE as listed in Table 3.
- Prepare your work surface by covering it with absorbent, disposable bench paper.
- Assemble all necessary equipment (spatulas, weigh boats, glassware, waste container)
 within the fume hood.



Step 2: Handling and Use

- Carefully open the container to avoid creating airborne dust.
- Use a spatula to transfer the desired amount of 3-Cyanophenol to a weigh boat or directly into your reaction vessel.
- Minimize the generation of dust during transfer. [7][11]
- Once the transfer is complete, securely close the main container.[2][11]
- Proceed with your experimental work within the fume hood.

Step 3: Post-Handling Cleanup

- Decontaminate any equipment that came into contact with the chemical.
- Wipe down the work surface inside the fume hood with an appropriate solvent and then soap and water.
- Dispose of all contaminated disposable materials (gloves, bench paper, weigh boats) in a designated hazardous waste container.[2]
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after handling is complete.

Emergency and Disposal Plans

First Aid Measures

Immediate medical attention is required for significant exposures.[2][3]

• Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[2][7] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.

Safety Operating Guide



- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes
 while removing all contaminated clothing and shoes.[2][7][12] Seek immediate medical
 attention if irritation persists or if there are symptoms of poisoning.[3]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][7][12] If the person is not breathing, perform artificial respiration.[7] Call a poison center or doctor if you feel unwell.[2]
- Ingestion: Do NOT induce vomiting.[2][7] Rinse mouth with water.[2] If the person is conscious, give half a liter of water to drink.[3] Call a poison center or doctor immediately.[2]

Spill Cleanup Protocol

- Evacuate: Alert others in the area and evacuate the immediate vicinity of the spill.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Protect: Don appropriate PPE, including respiratory protection, gloves, and eye protection.
- Contain & Clean: For a small spill, gently sweep up the solid material and place it into a suitable, labeled container for disposal.[2][5] Avoid generating dust.[2][5][11]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Place all cleanup materials into a sealed, labeled container for hazardous waste disposal.

Disposal Plan


- All waste containing 3-Cyanophenol must be treated as hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant.[1][2]
- Do not empty into drains.[2]
- Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[2]



Safety Workflow Visualization

The following diagram outlines the logical workflow for responding to an emergency involving **3-Cyanophenol**.





Click to download full resolution via product page

Caption: Emergency response workflow for **3-Cyanophenol** incidents.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3-Cyanophenol | 873-62-1 | TCI AMERICA [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. 3-Cyanophenol | C7H5NO | CID 13394 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. 3-Cyanophenol | 873-62-1 [chemicalbook.com]
- 9. 3-Cyanophenol 0.99 3-Hydroxybenzonitrile [sigmaaldrich.com]
- 10. Chapter 3 Personal Protective Equipment [ehs.cornell.edu]
- 11. 4-Hydroxybenzonitrile(767-00-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Cyanophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046033#personal-protective-equipment-for-handling-3-cyanophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.





Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com